

Essential Safety and Logistical Information for Handling (Bromomethyl)cyclobutane

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Compound of Interest

Compound Name: (Bromomethyl)cyclobutane

Cat. No.: B093029

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential guidance for the operational use and disposal of **(Bromomethyl)cyclobutane**, ensuring laboratory safety and regulatory compliance.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **(Bromomethyl)cyclobutane** is the first step toward safe handling.

Property	Value
Molecular Formula	C5H9Br
Molecular Weight	149.03 g/mol [1]
Appearance	Liquid[1][2]
Boiling Point	123-124 °C[2]
Density	1.326 g/mL at 25 °C[2]
Flash Point	41 °C (105.8 °F) - closed cup[2]
Signal Word	Warning[1][2]
Hazard Classifications	Flammable Liquid, Category 3[1][2]

Operational Plan: Safe Handling and Use

(Bromomethyl)cyclobutane is a flammable liquid and vapor that requires careful handling to prevent ignition and exposure.[1][3] Adherence to the following procedural steps is mandatory.

1. Engineering Controls:

- Always handle **(Bromomethyl)cyclobutane** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[4]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[1][2] Standard safety glasses are not sufficient.
- Hand Protection: Wear compatible chemical-resistant gloves, such as nitrile or neoprene.[1][5] Inspect gloves for any signs of degradation or perforation before each use.
- Skin and Body Protection: A lab coat and appropriate protective clothing must be worn to prevent skin contact.[1][6]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1] For large-scale operations or in situations with potential for high vapor concentrations, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge should be used.[1]

3. Handling Procedures:

- Avoid all personal contact, including inhalation of vapors.[7]
- Keep the container tightly closed when not in use.[3]

- Keep away from heat, sparks, open flames, and other ignition sources.[1][3] "No smoking" policies must be strictly enforced in the handling area.
- Use only non-sparking tools to prevent ignition.[3]
- Ground and bond containers and receiving equipment to prevent static discharge.[3]
- Do not allow clothing wet with the material to remain in contact with the skin.[7]

4. Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[3][6]
- Store in an approved flammable liquid storage area.[7]
- Keep containers tightly closed and store in an upright position to prevent leakage.

Spill and Emergency Procedures

Minor Spills:

- Remove all ignition sources from the area.[7]
- Ventilate the area of the spill.
- Absorb the spill with an inert, non-combustible material such as sand, silica gel, or universal binder.[1][3]
- Collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[3]

Major Spills:

- Evacuate the area immediately and move upwind.[7]
- Alert the appropriate emergency response team and the fire department, informing them of the nature of the hazard.[7]

- Only trained personnel equipped with appropriate PPE, including respiratory protection, should attempt to control the spill.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists.[\[1\]](#)[\[3\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[3\]](#)

Disposal Plan

(Bromomethyl)cyclobutane and its contaminated materials are classified as hazardous waste and must be disposed of accordingly.[\[1\]](#)[\[4\]](#) Improper disposal is illegal and can cause significant environmental harm.[\[8\]](#)

1. Waste Characterization:

- This material should be treated as a hazardous waste due to its flammability.[\[9\]](#)

2. Waste Collection and Storage:

- Collect waste **(Bromomethyl)cyclobutane** and any contaminated materials (e.g., absorbent pads, gloves) in a dedicated, properly labeled, and sealed container.
- Store the waste container in a designated hazardous waste accumulation area, away from ignition sources and incompatible materials.

3. Disposal Method:

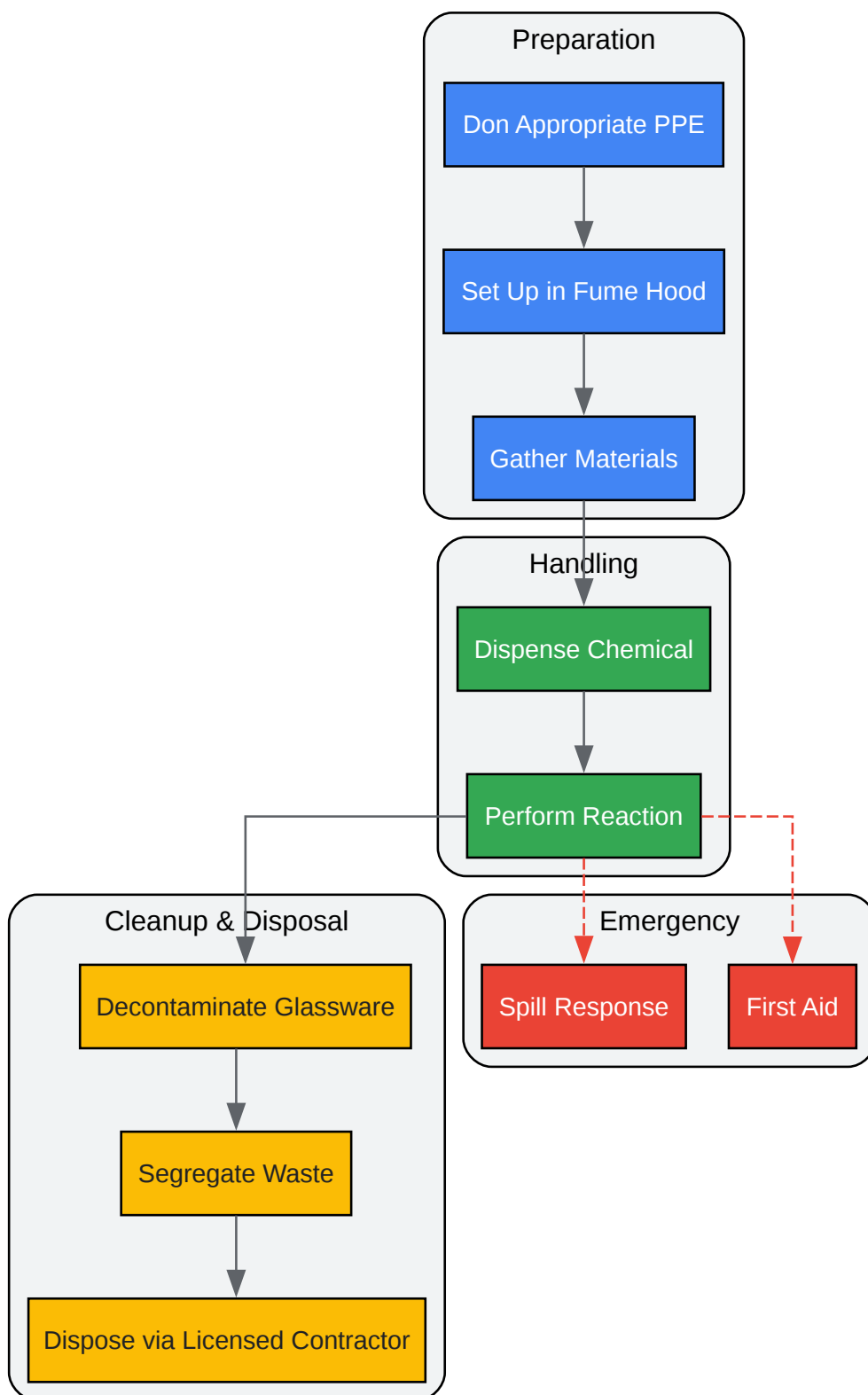
- Dispose of the waste material through a licensed hazardous waste disposal company.[\[4\]](#)

- The preferred method of disposal is chemical incineration with an afterburner and scrubber.
[4]
- All disposal practices must comply with local, regional, and national regulations.[4]

4. Container Disposal:

- Do not reuse empty containers as they may retain product residue and explosive vapors.[4]
[7]
- Dispose of empty containers as unused product in accordance with approved waste disposal practices.[4]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **(Bromomethyl)cyclobutane**.

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